

Application Notes and Protocols: Standard Membrane Feeding Assay with UCT943

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Compound of Interest

Compound Name: UCT943

Cat. No.: B15619827

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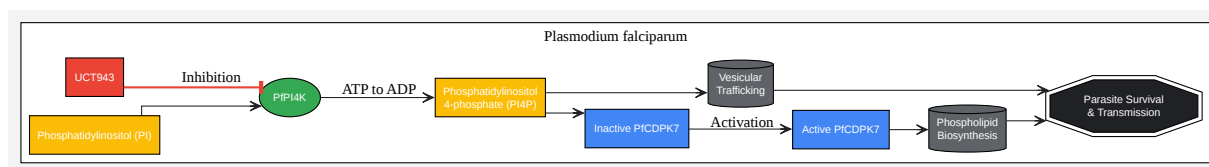
For Researchers, Scientists, and Drug Development Professionals

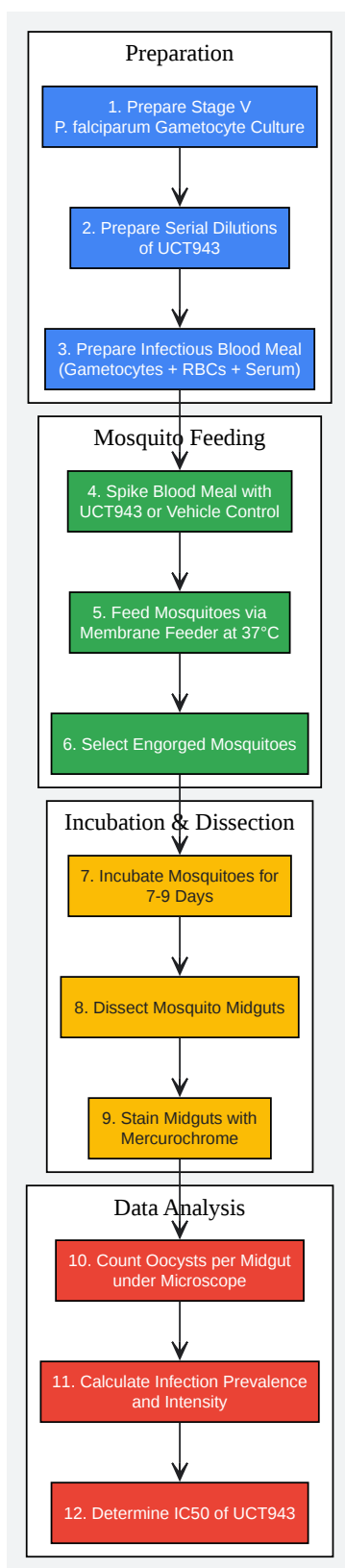
Introduction

UCT943 is a potent, next-generation inhibitor of *Plasmodium falciparum* phosphatidylinositol 4-kinase (PfPI4K), a critical enzyme for parasite development and survival.^{[1][2][3]} This compound has demonstrated significant activity across multiple stages of the parasite life cycle, including the sexual stages responsible for transmission from human to mosquito. The Standard Membrane Feeding Assay (SMFA) is the gold-standard method for evaluating the transmission-blocking potential of antimalarial drug candidates. This document provides detailed application notes and a comprehensive protocol for assessing the efficacy of **UCT943** using the SMFA.

Mechanism of Action: Inhibition of the PfPI4K Signaling Pathway

UCT943 exerts its antimalarial effect by targeting PfPI4K.^{[1][2][3]} Inhibition of this enzyme disrupts the synthesis of phosphatidylinositol 4-phosphate (PI4P), a key signaling lipid. This disruption has downstream effects on essential cellular processes within the parasite, including phospholipid biosynthesis and vesicular trafficking.^{[4][5][6][7]} One of the key pathways affected is the localization and activity of PfCDPK7, a calcium-dependent protein kinase, which is crucial for parasite development.^{[4][5][6][7]} By inhibiting PfPI4K, **UCT943** effectively halts parasite proliferation and transmission.





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